

Health and safety information for 5-Methylpyridin-2(1H)-one handling

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Compound Name: 5-Methylpyridin-2(1H)-one

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An In-depth Technical Guide to the Health and Safety of 5-Methylpyridin-2(1H)-one

This guide provides comprehensive health and safety information for the handling and use of **5-Methylpyridin-2(1H)-one** (CAS No: 1003-68-5), a biochemical reagent utilized in life science research and as an organic compound in chemical synthesis.[\[1\]](#)[\[2\]](#) It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

5-Methylpyridin-2(1H)-one is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with ingestion, skin and eye contact, and inhalation of dust.

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[3\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A/1): Causes serious eye irritation or damage.[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.

The signal word for this chemical is "Warning".[\[3\]](#)

Physical and Chemical Properties

The physical and chemical properties of **5-Methylpyridin-2(1H)-one** are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ NO	[3] [4]
Molecular Weight	109.13 g/mol	[3] [4]
Appearance	Solid, Off-white to yellow	[2]
Melting Point	30 - 32 °C or 183-187 °C (conflicting data reported)	[5]
Boiling Point	250 °C at 987 hPa or 304.2±15.0 °C (predicted)	[5]
Storage Temperature	Room Temperature, sealed in a dry place	[1] [5]

Toxicological Information

The toxicological data for **5-Methylpyridin-2(1H)-one** is limited. The primary route of acute toxicity is oral ingestion.

Endpoint	Species	Value	Reference
LD50 (Oral)	Quail	421 mg/kg	

No carcinogenicity data is available from IARC, NTP, or OSHA.

Safe Handling and Storage

4.1. Precautions for Safe Handling

- Handle only in a well-ventilated area or under a local exhaust system.[\[1\]](#)[\[3\]](#)

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid the formation and dispersion of dust.[1][3]
- Wash hands and face thoroughly after handling.[3]
- Do not eat, drink, or smoke in work areas.
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]

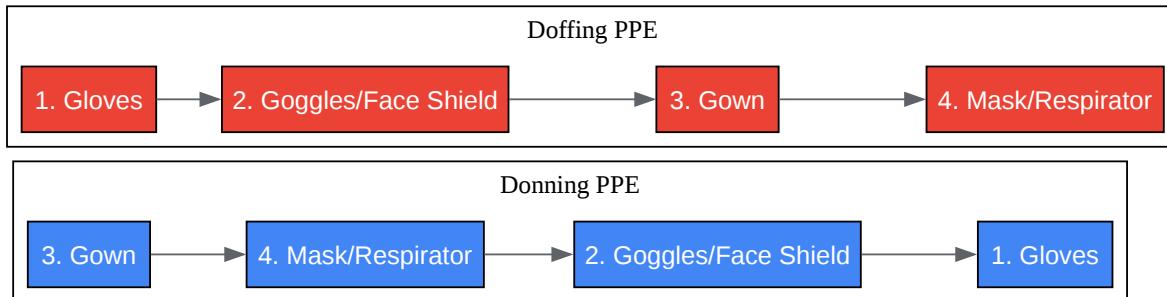
4.2. Conditions for Safe Storage

- Store in a tightly closed container.[1][3]
- Keep in a dry, cool, and well-ventilated place.[1][3]
- Store away from incompatible materials, such as strong oxidizing agents and acid chlorides.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn to minimize exposure. The selection of PPE is crucial for preventing contact with the chemical.

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][6]
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use.[1][3]
 - Clothing: Wear impervious, fire/flame-resistant clothing to prevent skin contact.[1]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator or a dust respirator that is NIOSH/MSHA or European Standard EN 149 approved.[1][6]



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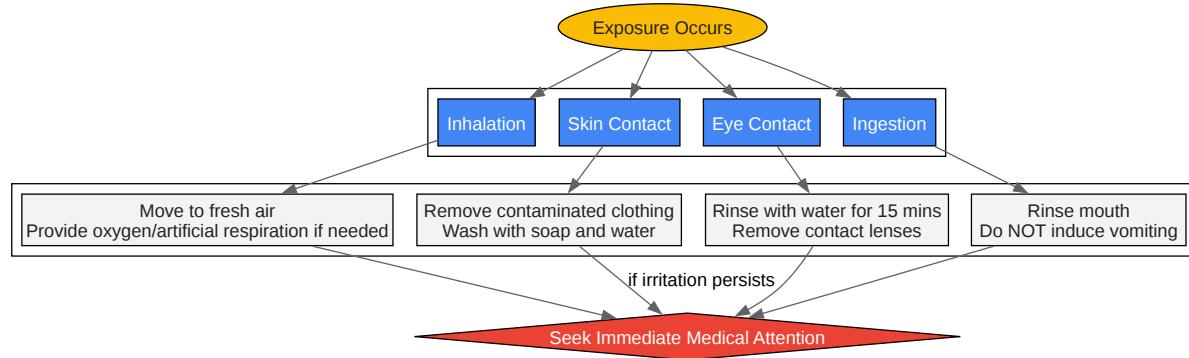
Caption: General workflow for donning and doffing Personal Protective Equipment (PPE).

Emergency Procedures

6.1. First-Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the person to fresh air.[\[1\]](#) If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[\[1\]\[6\]](#)
- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#) Wash the affected area with plenty of soap and water.[\[3\]](#) If skin irritation occurs, get medical advice.[\[3\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[3\]](#) Remove contact lenses if present and easy to do so. Continue rinsing.[\[3\]](#) If eye irritation persists, seek immediate medical attention.[\[3\]](#)
- Ingestion: Rinse mouth with water.[\[1\]](#) Do NOT induce vomiting.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Call a doctor or Poison Control Center immediately.[\[1\]](#)



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Caption: Decision workflow for first-aid measures following exposure.

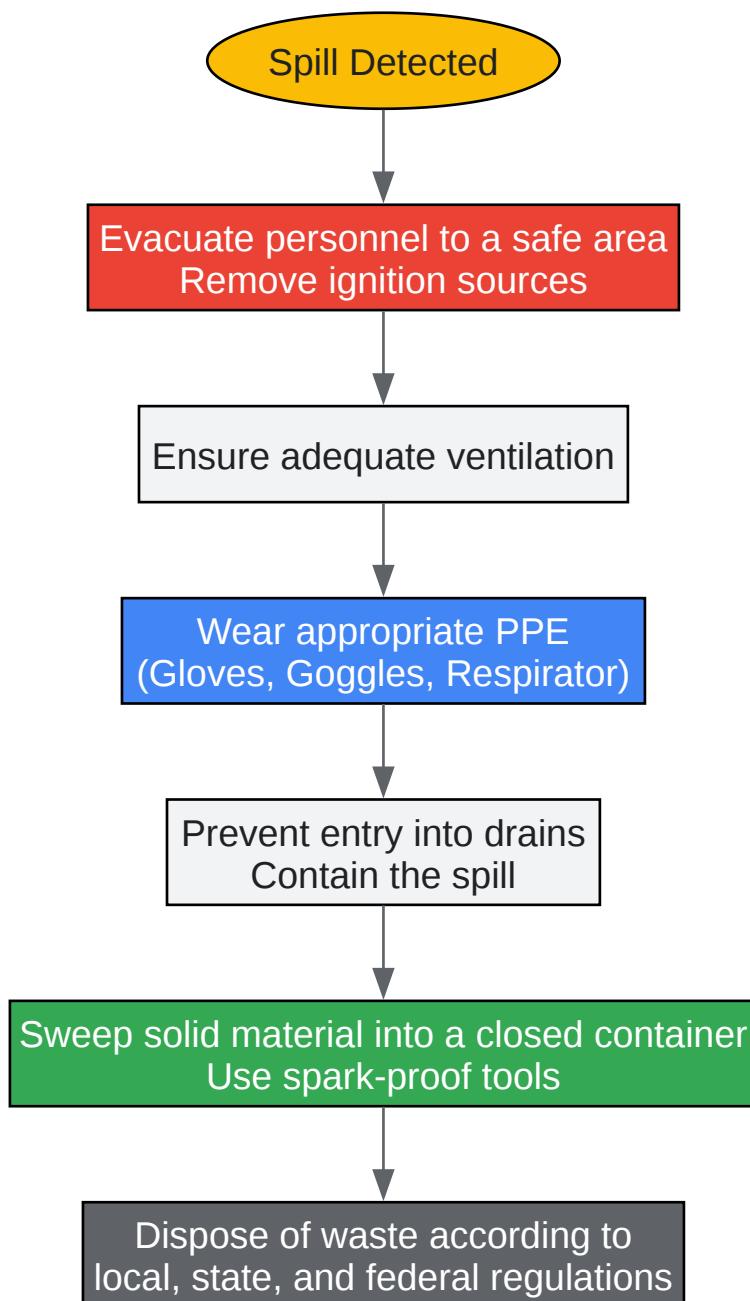
6.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][3][6]
- Specific Hazards: The chemical may decompose upon combustion to generate poisonous fumes.[3] Closed containers may explode from the heat of a fire.[3]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[1][3][6]

6.3. Accidental Release Measures

- Personal Precautions: Use personal protective equipment, including chemical-impermeable gloves.[1] Avoid dust formation and breathing vapors, mist, or gas.[1] Ensure adequate ventilation.[1]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[1] Prevent the product from entering drains.[3]
- Containment and Cleaning: Sweep up the material and collect it into a suitable, closed container for disposal.[3][6] Use spark-proof tools and explosion-proof equipment.[1]



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Caption: Logical workflow for responding to an accidental release or spill.

Experimental Protocols

The safety data provided in this guide is derived from standard toxicological and chemical testing. While the specific, detailed experimental protocols for **5-Methylpyridin-2(1H)-one** are not publicly available in the cited safety data sheets, the methodologies generally follow internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (LD50): This value is typically determined using a method like OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In such a study, the substance is administered orally to a group of fasted animals (e.g., quail, as cited) in a stepwise procedure. The study observes the animals for signs of toxicity and mortality over a set period to determine the dosage that is lethal to 50% of the test population.
- Skin and Eye Irritation: These assessments generally follow protocols like OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) and OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). These tests involve applying the substance to the skin or into the eye of a test animal (historically rabbits) and observing for effects such as redness, swelling, and corrosion over a specified time. In vitro methods are increasingly used as alternatives.

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